

An In-depth Technical Guide on 4-Chloro-2,6-dimethoxypyrimidine

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Compound of Interest

Compound Name: 4-Chloro-2,6-dimethoxypyrimidine

Cat. No.: B129315

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This guide provides essential physicochemical data for **4-Chloro-2,6-dimethoxypyrimidine**, a chemical compound relevant to researchers, scientists, and professionals in drug development. The information is presented to facilitate easy access and comparison for laboratory and research applications.

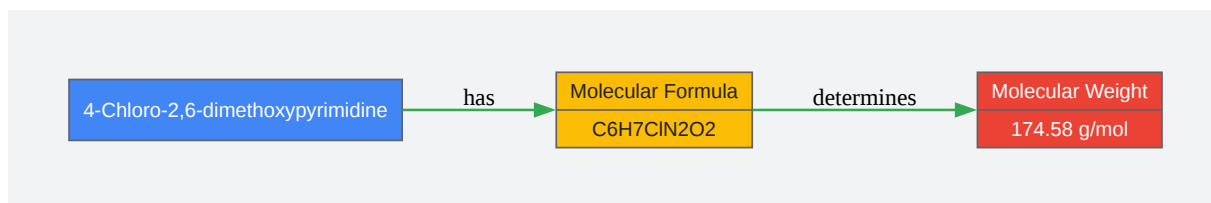
Physicochemical Data

The fundamental molecular properties of **4-Chloro-2,6-dimethoxypyrimidine** have been determined and are summarized below. This data is critical for experimental design, stoichiometric calculations, and analytical characterization.

Property	Value
Molecular Formula	C6H7ClN2O2 [1] [2] [3]
Molecular Weight	174.58 g/mol [1] [3]
Alternate Molecular Weight	174.581 g/mol [2]

Logical Relationship of Chemical Data

The relationship between the chemical name, its elemental composition (molecular formula), and its calculated mass (molecular weight) is a foundational concept in chemistry. The following diagram illustrates this direct correlation for **4-Chloro-2,6-dimethoxypyrimidine**.



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Chemical Identity and Properties Relationship.

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References

- 1. 4-Chloro-2,6-dimethoxypyrimidine | C6H7ClN2O2 | CID 80600 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 4-Chloro-2,6-dimethoxypyrimidine | SIELC Technologies [sielc.com]
- 3. 2-Chloro-4,6-dimethoxypyrimidine | C6H7ClN2O2 | CID 5152323 - PubChem [pubchem.ncbi.nlm.nih.gov]
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